

Immediate Safety and Logistical Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Methyldecane**

Cat. No.: **B042159**

[Get Quote](#)

Before handling or disposing of **2-methyldecane**, ensure all immediate safety measures are in place.

Personal Protective Equipment (PPE): Proper PPE is mandatory to prevent exposure. At a minimum, personnel should wear:

- Eye and Face Protection: Chemical safety goggles or a face shield meeting appropriate government standards (e.g., NIOSH or EN 166).[1]
- Skin Protection: Chemically resistant gloves (inspect before use) and a lab coat or a protective suit.[1]
- Respiratory Protection: If working outside a fume hood or in an area with insufficient ventilation, use a suitable respirator.

Spill Response Protocol: In the event of a spill, immediate action is necessary to contain the material and prevent exposure.

- Evacuate and Ventilate: Evacuate all non-essential personnel from the area and ensure adequate ventilation.[1][3]
- Containment: Prevent the spill from entering drains or waterways by using an inert absorbent material such as sand or vermiculite.[1][3]
- Cleanup: Carefully absorb the spilled liquid with the inert material. Sweep up the material and place it into a suitable, closed, and properly labeled container for disposal.[1]

- Decontamination: Clean the affected area thoroughly after the spill has been removed.

Data Presentation: 2-Methyldecane Properties and Hazards

The following table summarizes key quantitative and hazard data for **2-methyldecane**.

Property	Value	Reference
CAS Number	6975-98-0	[1] [4]
Molecular Formula	C ₁₁ H ₂₄	[1] [4]
Molecular Weight	156.31 g/mol	[1]
UN Number	UN 3295	[1]
GHS Hazard Class	Flammable Liquid, Category 3	[1] [2]
Aspiration Hazard, Category 1	[2]	
Hazardous to the aquatic environment, long-term hazard	[2]	
Hazard Statements	H226: Flammable liquid and vapor	[1] [2]
H304: May be fatal if swallowed and enters airways	[2]	

Proper Disposal Procedures

The disposal of **2-methyldecane** must be handled in accordance with federal and state regulations, such as those established by the Resource Conservation and Recovery Act (RCRA) in the United States.[\[5\]](#)[\[6\]](#)[\[7\]](#) Never pour chemical waste down the drain.[\[5\]](#)[\[8\]](#)[\[9\]](#)

Step 1: Waste Classification and Segregation

- Classify: **2-methyldecane** is classified as a flammable, non-halogenated organic solvent.

- Segregate: To prevent dangerous reactions, it is crucial to segregate waste streams.[10][11]
Keep **2-methyldecane** waste separate from:
 - Halogenated solvents (e.g., methylene chloride, chloroform)[10]
 - Acids and bases[8]
 - Oxidizers
 - Aqueous waste

Step 2: Containerization

- Use a chemically compatible container, preferably plastic or a safety-coated glass bottle, that is in good condition and will not leak.[12]
- The container must have a tight-fitting screw cap to prevent the escape of flammable vapors. [9]
- Keep the waste container closed at all times, except when adding waste.[5][10]

Step 3: Labeling

- Properly label the waste container immediately upon adding the first drop of waste.[8]
- The label must include:
 - The words "Hazardous Waste"[8]
 - The full chemical name: "Waste **2-Methyldecane**"
 - An accurate indication of the hazards (e.g., "Flammable," "Toxic") and corresponding pictograms.[8]

Step 4: Accumulation and Storage

- Store the labeled waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of waste generation.[5][8][12]

- As **2-methyldecane** is a flammable liquid, the SAA must be located within a flammable liquid storage cabinet.[8]
- Ensure the storage area has secondary containment to capture any potential leaks or spills. [10]
- Do not accumulate more than 55 gallons of hazardous waste in an SAA.[5][10][12]

Step 5: Arrange for Disposal

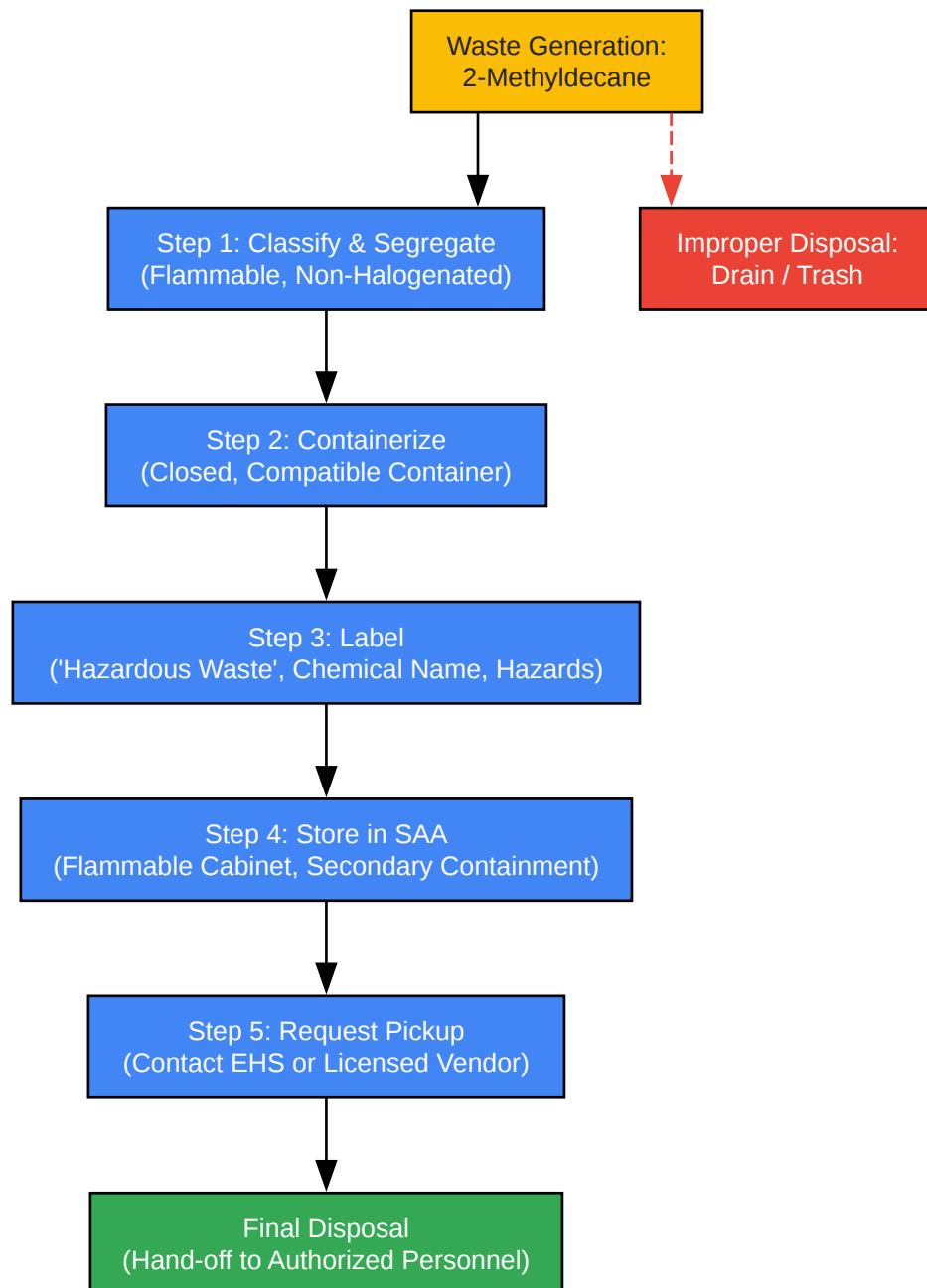
- Once the container is full or you are finished generating this waste stream, arrange for pickup.
- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal company to schedule a pickup.[1][5]
- Complete any required waste pickup forms, providing an accurate description of the container's contents.[5]
- Do not transport the hazardous waste yourself; this must be done by trained personnel.[10]

Experimental Protocols

This document provides operational and disposal guidance; therefore, experimental protocols are not applicable.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **2-methyldecane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **2-methyldecane** hazardous waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. angenechemical.com [angenechemical.com]
- 2. nmppdb.com.ng [nmppdb.com.ng]
- 3. benchchem.com [benchchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. odu.edu [odu.edu]
- 6. youtube.com [youtube.com]
- 7. epa.gov [epa.gov]
- 8. danthelabsafetyman.com [danthelabsafetyman.com]
- 9. web.mit.edu [web.mit.edu]
- 10. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 11. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 12. ehrs.upenn.edu [ehrs.upenn.edu]
- To cite this document: BenchChem. [Immediate Safety and Logistical Information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b042159#2-methyldecane-proper-disposal-procedures\]](https://www.benchchem.com/product/b042159#2-methyldecane-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com